

Navigating the Properties of t-Boc-Aminooxy-PEG12-acid: A Technical Guide

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Compound of Interest

Compound Name: *t*-Boc-Aminooxy-PEG12-acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **t-Boc-Aminooxy-PEG12-acid**, a heterobifunctional linker critical in the development of advanced bioconjugates and therapeutics such as PROTACs (Proteolysis Targeting Chimeras). Due to the limited availability of specific quantitative data in public literature, this guide synthesizes available information, draws inferences from structurally similar molecules, and provides detailed experimental protocols to enable researchers to determine precise empirical values.

Core Properties and Structure

t-Boc-Aminooxy-PEG12-acid is characterized by three key functional components: a tert-butyloxycarbonyl (Boc) protected aminooxy group, a 12-unit polyethylene glycol (PEG) spacer, and a terminal carboxylic acid. This structure imparts a unique combination of properties essential for its role as a molecular linker. The hydrophilic PEG chain enhances aqueous solubility, while the terminal functional groups provide sites for sequential conjugation.^[1]

Solubility Profile

The solubility of **t-Boc-Aminooxy-PEG12-acid** is a critical parameter for its application in various reaction conditions. While specific quantitative data is not extensively published, a qualitative understanding can be derived from supplier information and the properties of its constituent parts.

Qualitative Solubility Data

Solvent	Classification	Reported Solubility	Citation
Water	Aqueous	Soluble	[1]
Dichloromethane (DCM)	Chlorinated	Soluble	[1]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Inferred Soluble	[2]
Dimethylformamide (DMF)	Polar Aprotic	Inferred Soluble	[2]

*Solubility in DMSO and DMF is inferred from the reported solubility of the closely related t-Boc-Aminoxy-PEG12-NHS ester.[2] The structural similarity suggests a comparable solubility profile in these polar aprotic solvents.

Experimental Protocol for Quantitative Solubility Determination

For applications requiring precise concentration data, the following "shake flask" method, adapted from WHO guidelines, is recommended for determining the equilibrium solubility.[3]

Objective: To determine the quantitative solubility of **t-Boc-Aminoxy-PEG12-acid** in various solvents at a controlled temperature.

Materials:

- **t-Boc-Aminoxy-PEG12-acid**
- Selected solvents (e.g., Water, DCM, DMSO, DMF, Acetonitrile)
- Vials with screw caps
- Orbital shaker with temperature control
- Analytical balance

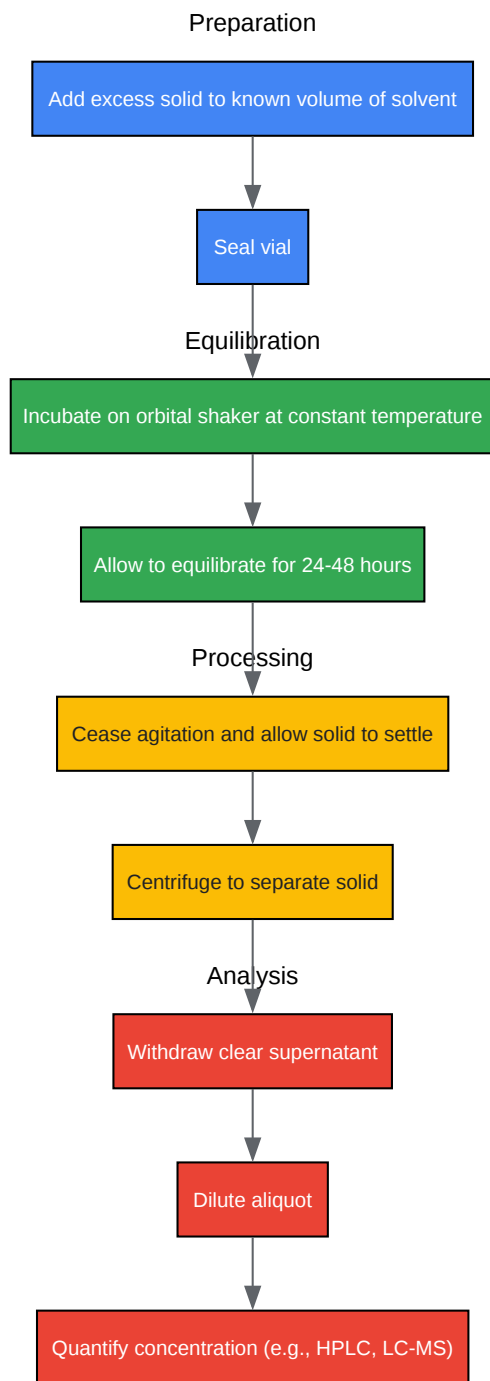
- Centrifuge
- Validated analytical method for quantification (e.g., HPLC-UV, LC-MS)

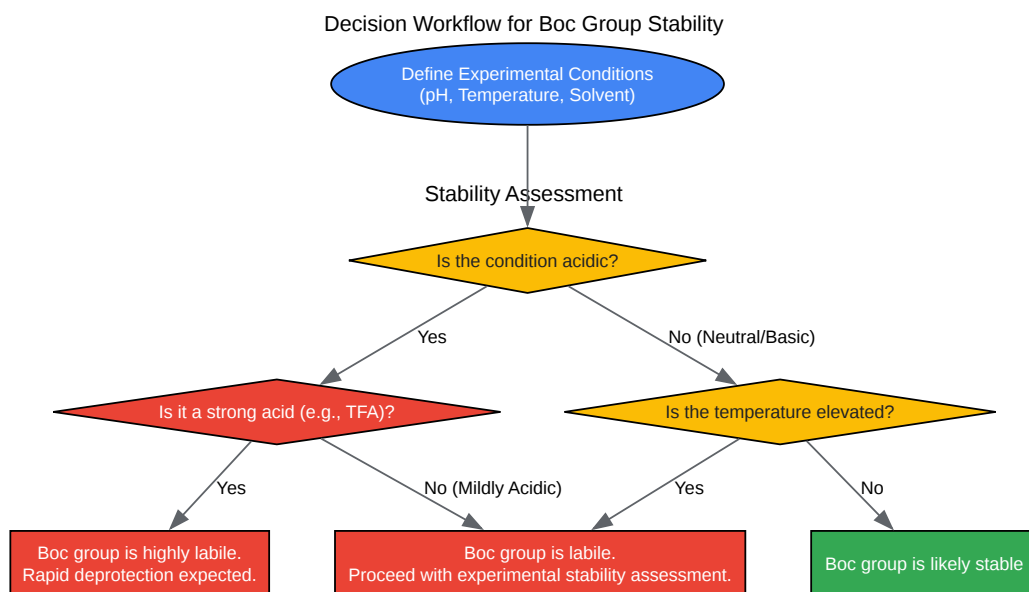
Methodology:

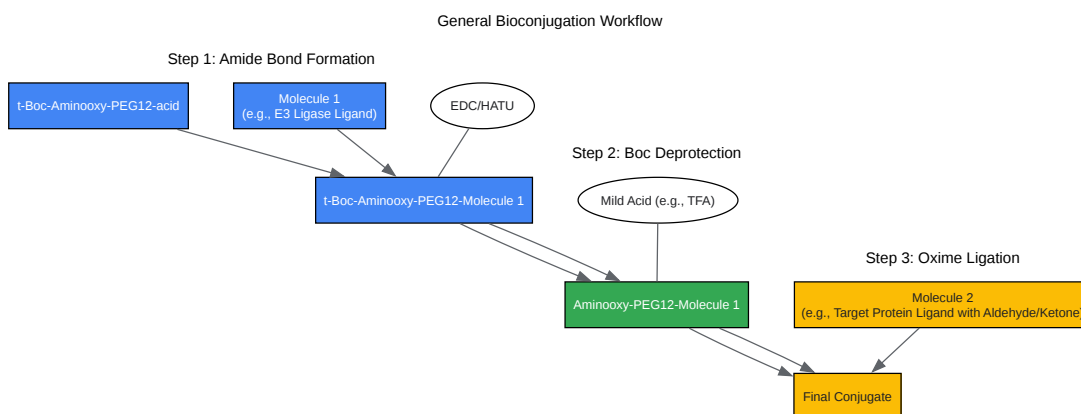
- Preparation of Saturated Solutions:
 - Add an excess amount of **t-Boc-Aminooxy-PEG12-acid** to a vial containing a known volume of the selected solvent. The excess solid should be clearly visible.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C) and agitation speed.^[3]
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure the solution is saturated.
- Sample Processing:
 - After equilibration, cease agitation and allow the excess solid to settle.
 - Centrifuge the vials to further separate the solid from the supernatant.
- Analysis:
 - Carefully withdraw an aliquot of the clear supernatant.
 - Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical method.
 - Quantify the concentration of **t-Boc-Aminooxy-PEG12-acid** using a validated analytical technique.
- Data Reporting:

- Express the solubility in units of mg/mL or mol/L.
- It is recommended to perform a minimum of three replicate determinations for each solvent.^[3]

Workflow for Quantitative Solubility Determination







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References

- 1. t-Boc-Aminoxy-PEG12-acid, 187848-68-6 | BroadPharm [broadpharm.com]
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